

AF488 Carboxylic Acid: A Technical Guide to Solubility and Application

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Compound of Interest

Compound Name: AF488 carboxylic acid

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This in-depth technical guide provides comprehensive information on the solubility of **AF488 carboxylic acid** in commonly used laboratory solvents, DMSO and water. It includes detailed experimental protocols for its dissolution and application in labeling, alongside visual workflows to aid in experimental design and execution.

Core Properties of AF488 Carboxylic Acid

AF488, a bright, photostable, and green-fluorescent dye, is a sulfonated rhodamine derivative. Its carboxylic acid form is a non-reactive version of the dye, often used as a reference standard in fluorescence-based experiments or activated for conjugation to primary amines in various biomolecules such as proteins, antibodies, and peptides.^{[1][2]} The dye's high quantum yield and stable fluorescence over a pH range of 4 to 10 make it a versatile tool in microscopy, flow cytometry, and other cell-based assays.^[1]

Solubility Profile

AF488 carboxylic acid exhibits good solubility in dimethylsulfoxide (DMSO) and aqueous solutions.^{[1][3]} While precise saturation solubility data is not readily available in public literature, established laboratory protocols provide practical working concentrations that can be used to prepare stock solutions.

Quantitative Solubility Data

The following table summarizes the recommended concentrations for dissolving **AF488 carboxylic acid** in DMSO and water based on established protocols. These concentrations are suitable for creating stock solutions for subsequent experimental use.

Solvent	Recommended Concentration	Notes
DMSO	1–10 mg/mL	High-quality, anhydrous DMSO is recommended for preparing stock solutions. ^[4] For some applications, a 10 mg/mL stock is prepared just before use. ^[5]
Water/Aqueous Buffer	Up to 2 mg/mL (1mg in 500µL)	Sterile water or aqueous buffers such as PBS can be used. ^{[4][6]} One protocol involves an initial suspension in water before lyophilization. ^[6]

It is important to note that for specific applications, such as cell wall pulse labeling, a multi-step dissolution process involving both water and DMSO is employed.^[6]

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution in DMSO

This protocol is suitable for preparing a concentrated stock solution of **AF488 carboxylic acid** for use in various labeling procedures.

Materials:

- **AF488 carboxylic acid**
- High-quality, anhydrous DMSO

Procedure:

- Allow the vial of **AF488 carboxylic acid** to equilibrate to room temperature before opening to prevent moisture condensation.
- Add the required volume of anhydrous DMSO to the vial to achieve the desired concentration (e.g., for a 10 mg/mL stock solution, add 100 μ L of DMSO to 1 mg of the dye).
- Vortex the vial thoroughly until the dye is completely dissolved. If immediate dissolution is not observed, let the tube sit for 1-2 minutes and then mix again.[6]
- Store the stock solution at 2-8°C, protected from light. When stored properly, the solution is stable for up to one year.[4]

Protocol 2: Dissolution for Cell Wall Pulse Labeling

This protocol details a specific application where **AF488 carboxylic acid** is first suspended in water, aliquoted, lyophilized, and then reconstituted in DMSO for immediate use.[6]

Materials:

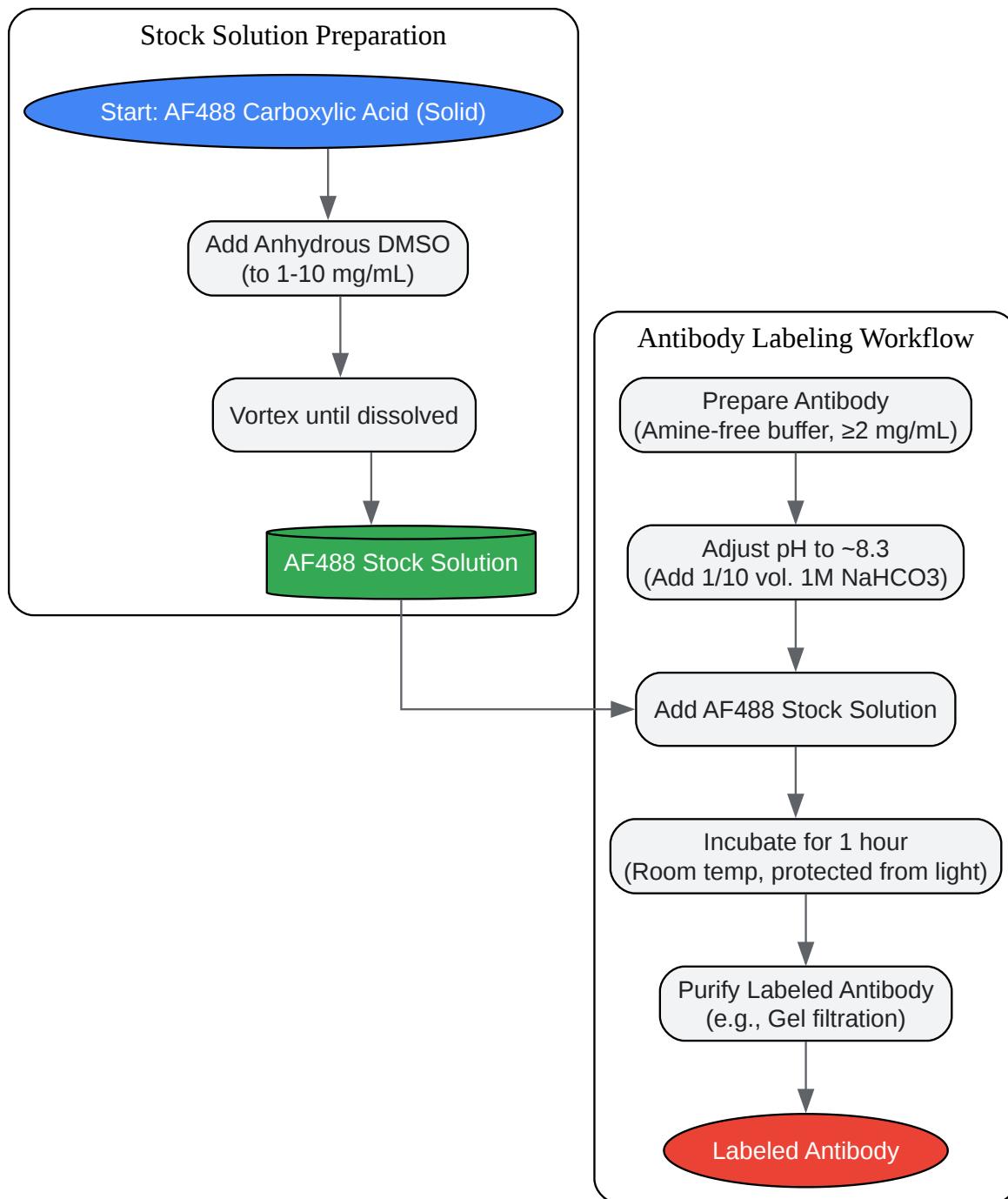
- **AF488 carboxylic acid** (1 mg)
- Sterile water (500 μ L)
- Anhydrous DMSO (5-10 μ L per aliquot)

Procedure:

- Initial Suspension: Suspend 1 mg of **AF488 carboxylic acid** in 500 μ L of sterile water.
- Aliquoting and Lyophilization: Mix the suspension and divide it into smaller aliquots (e.g., 12.5 μ L each, containing 80 μ g of the dye). Lyophilize the aliquots.
- Storage: Store the lyophilized aliquots at -80°C.
- Reconstitution: For immediate use, reconstitute one lyophilized aliquot in 5-10 μ L of anhydrous DMSO. Mix well to ensure the dye is fully dissolved.

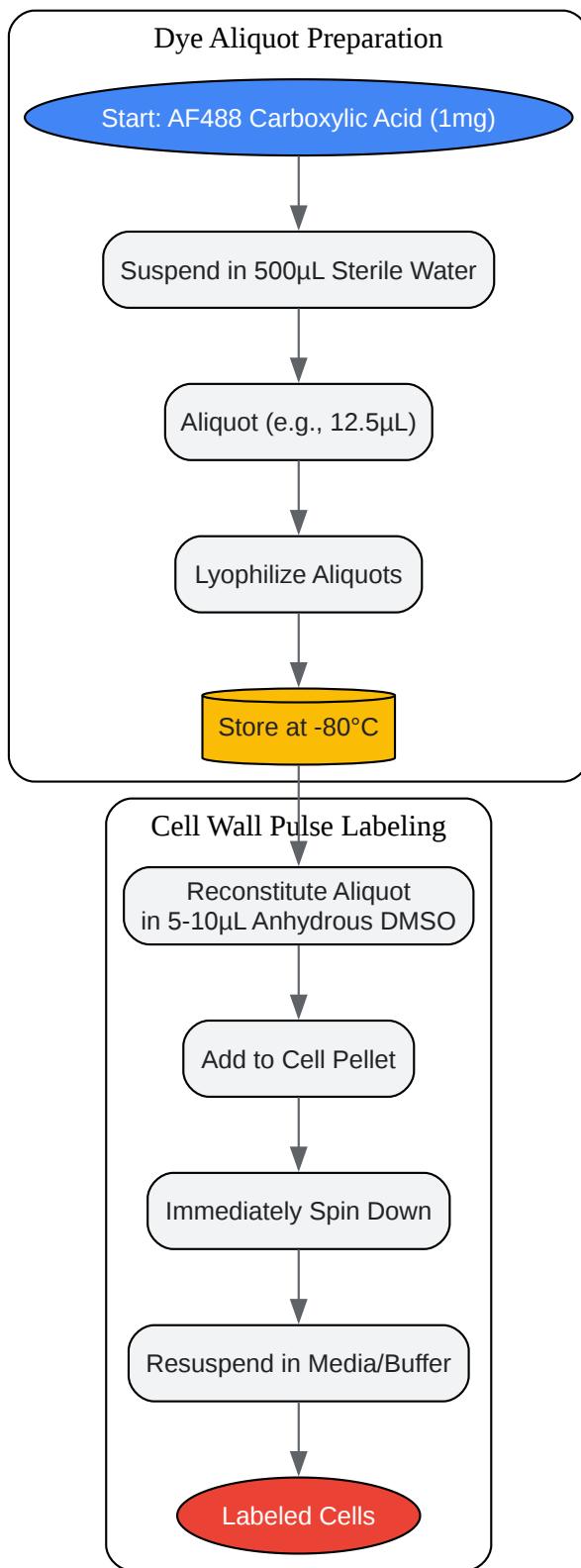
Experimental Workflows

The following diagrams illustrate common experimental workflows involving the dissolution and use of AF488.



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Diagram 1: Workflow for preparing an AF488 stock solution and labeling antibodies.



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Diagram 2: Workflow for preparing and using AF488 for cell wall pulse labeling.

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